

A Technical Guide to Trilysine: Properties, Applications, and Biological Interactions

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Compound of Interest

Compound Name: Trilysine

Cat. No.: B1675809

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Abstract

Trilysine, a tripeptide composed of three L-lysine amino acid residues, is a molecule of growing interest in the fields of biomaterials and drug delivery. Its cationic nature, inherent biocompatibility, and potential to engage with cellular signaling pathways make it a versatile building block for innovative therapeutic strategies. This technical guide provides an in-depth overview of **Trilysine**, including its fundamental physicochemical properties, detailed experimental protocols for its application, and an exploration of its interactions with key cellular signaling pathways.

Core Properties of Trilysine

Trilysine is characterized by its well-defined chemical structure, which dictates its biological activity and application potential. The key quantitative data for **Trilysine** are summarized below.

Property	Value	Reference(s)
CAS Number	13184-14-0	[1][2][3]
Molecular Formula	C ₁₈ H ₃₈ N ₆ O ₄	[1][2][3]
Molecular Weight	402.53 g/mol	[2][3][4]

Experimental Protocols

The utility of **Trilysine** in biomedical research is highlighted by its application in forming hydrogels for controlled drug release and its role in cell-penetrating peptides for intracellular delivery.

Preparation of a Trilysine-Crosslinked Gellan Gum Hydrogel for Drug Delivery

This protocol describes the formation of a biocompatible hydrogel using **Trilysine** as a crosslinking agent for gellan gum, suitable for the encapsulation and sustained release of therapeutic molecules.

Materials:

- Gellan Gum (GG) powder
- **Trilysine**
- Deionized water
- Phosphate-Buffered Saline (PBS)
- Therapeutic agent (e.g., IgG antibody)
- 24-well cell culture plate
- Normal Human Dermal Fibroblasts (NHDF)
- Resazurin-based cell viability assay kit

Methodology:

- **Gellan Gum Solution Preparation:** Aseptically prepare a gellan gum solution by dissolving GG powder in pre-heated deionized water (approximately 70°C) with constant stirring for about 2 hours until the solution is clear and free of bubbles.

- **Crosslinker Addition:** Allow the GG solution to cool to approximately 40°C. Gradually add the **Trilysine** solution (crosslinker) to the GG solution. Note that premature gelation may occur at **Trilysine** concentrations above 0.05%.
- **Drug Loading and Gelation:** The therapeutic agent can be mixed with the **Trilysine** solution before adding it to the gellan gum solution. The mixture can then be loaded into syringes for application. Gelation will occur as the mixture cools to physiological temperature.
- **Drug Release Study:** To evaluate the release profile, place approximately 100 mg of the hydrogel into a microcentrifuge tube with 1 mL of PBS. Incubate at 37°C. At predetermined time points, collect the supernatant for analysis (e.g., via ELISA for an antibody) and replace it with fresh PBS. This can be continued for up to 28 days to assess long-term release.
- **Cell Viability Assay:** Assess the biocompatibility of the hydrogel by exposing NHDF cells to the hydrogel. Incubate cells in a 24-well plate (5×10^4 cells/well) and expose them to the hydrogel. After 48 hours, assess cell viability using a Resazurin-based assay to measure metabolic activity.

High-Performance Liquid Chromatography (HPLC) for Trilysine Analysis

This protocol outlines a method for the separation and analysis of **Trilysine** from related compounds like lysine and dilysine.

Instrumentation and Reagents:

- High-Performance Liquid Chromatography (HPLC) system with UV detection
- BIST B+ mixed-mode stationary phase column
- Mobile Phase: A mixture of water, Acetonitrile (MeCN) or Methanol (MeOH), and sulfuric acid as a buffer.
- UV detector set to 205 nm

Procedure:

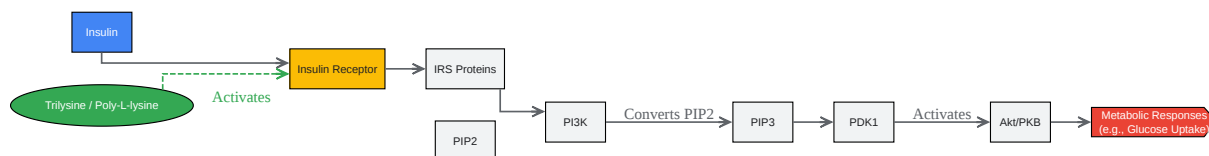
- Sample Preparation: Dissolve the sample containing **Trilysine** in the mobile phase.
- Chromatographic Conditions:
 - Column: BIST B+
 - Mobile Phase: Water/Acetonitrile/Sulfuric Acid (specific gradient to be optimized based on the exact separation requirements).
 - Detection: UV at 205 nm.
- Analysis: Inject the sample into the HPLC system. The retention times of lysine, dilysine, and **Trilysine** will differ, allowing for their separation and quantification.

Signaling Pathways and Biological Interactions

While specific signaling pathways directly activated by the tripeptide **Trilysine** are still under investigation, the broader class of lysine-containing polymers (poly-L-lysine) and the amino acid lysine itself are known to influence key cellular signaling cascades. This provides a strong indication of the potential biological interactions of **Trilysine**.

Interaction with the Insulin Signaling Pathway

Poly-L-lysine has been shown to specifically activate the insulin receptor protein kinase. This interaction enhances the autophosphorylation of the insulin receptor and the subsequent phosphorylation of downstream substrates. This suggests that **Trilysine**, due to its lysine content, may have a modulatory effect on insulin signaling, which is crucial for glucose and lipid metabolism.



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Fig. 1: Proposed interaction of **Trilysine** with the Insulin Signaling Pathway.

Influence on the mTORC1 Signaling Pathway

Lysine, as an essential amino acid, plays a critical role in activating the mTORC1 (mechanistic target of rapamycin complex 1) signaling pathway, a central regulator of cell growth, proliferation, and metabolism. Lysine deprivation has been shown to inhibit the mTORC1 pathway, leading to decreased cell viability and protein synthesis, and an increase in autophagy and apoptosis. Conversely, the addition of lysine can reverse these effects. This suggests that **Trilysine**, as a source of lysine, could contribute to the activation of mTORC1 signaling.

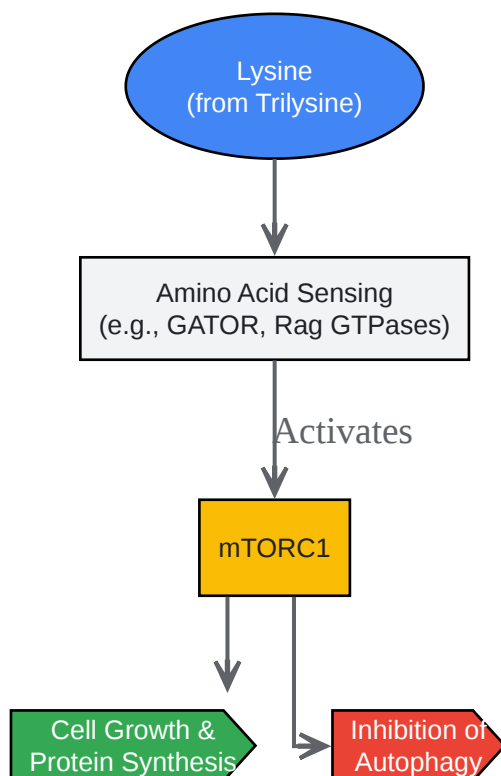
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Fig. 2: Role of Lysine in the mTORC1 Signaling Pathway.

Conclusion

Trilysine is a promising molecule for researchers and drug development professionals. Its well-defined chemical properties, coupled with its ability to form biocompatible hydrogels and its potential to interact with fundamental cellular signaling pathways, position it as a valuable tool in the development of novel drug delivery systems and therapeutic interventions. Further research into the specific signaling mechanisms of **Trilysine** will undoubtedly uncover even more applications for this versatile tripeptide.

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References

- 1. US20080187568A1 - Polymerization with precipitation of proteins for elution in physiological solution - Google Patents [patents.google.com]
- 2. abstracts.biomaterials.org [abstracts.biomaterials.org]
- 3. Polylysine specifically activates the insulin-dependent insulin receptor protein kinase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. A real-time assay for cell-penetrating peptide-mediated delivery of molecular cargos | PLOS One [journals.plos.org]
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